Technical Guide: Electronic Architecture & Applications of 1-Methyl-3-nitro-1H-pyrazole

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Compound of Interest

Compound Name:	*(1-methyl-3-nitro-1H-pyrazol-5-yl)methanol*
CAS No.:	*1227210-46-9*
Cat. No.:	*B2952078*

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Executive Summary

This technical guide provides a comprehensive analysis of 1-methyl-3-nitro-1H-pyrazole (3-MNP), a critical heterocyclic scaffold in the development of high-energy density materials (HEDMs) and insensitive munitions. Unlike its 4-nitro isomer, 3-MNP offers a unique electronic profile characterized by specific polarization patterns that influence both its deflagration-to-detonation transition and its utility as a pharmaceutical intermediate.

This document details the electronic structure, synthesis protocols, and reactivity profiles of 3-MNP, designed for researchers requiring high-fidelity data for computational modeling or synthetic planning.

Electronic Structure Analysis

The physicochemical behavior of 3-MNP is governed by the interplay between the electron-rich pyrazole ring and the strong electron-withdrawing nature of the nitro group at the 3-position.

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Frontier Molecular Orbitals (FMO)

The stability and reactivity of 3-MNP are quantified by its HOMO-LUMO gap. DFT calculations (B3LYP/6-311+G(d,p) level) reveal a wide band gap, indicative of high kinetic stability—a desirable trait for insensitive energetic materials.

Parameter	Value / Range	Significance
HOMO Energy	-7.2 to -7.5 eV	Indicates resistance to oxidation.
LUMO Energy	-1.4 to -1.8 eV	Indicates susceptibility to nucleophilic reduction.
Band Gap ( )	~5.52 – 5.90 eV	High chemical hardness ( ); correlates with low impact sensitivity.
Dipole Moment ( )	~4.3 – 4.8 D	High polarity aids in crystal density packing but affects solubility.

Molecular Electrostatic Potential (MEP)

The nitro group at C3 induces a strong positive electrostatic potential region over the pyrazole ring, particularly deactivating the C4 and C5 positions toward electrophilic attack relative to the unsubstituted parent heterocycle. Conversely, the oxygen atoms of the nitro group and the pyridinic nitrogen (N2) serve as primary hydrogen-bond acceptors, facilitating dense crystal packing (Density

1.47 g/cm³).

Resonance & Charge Distribution

The 1-methyl group acts as a weak inductive donor (+I), slightly offsetting the strong mesomeric withdrawal (-M) of the 3-nitro group. However, the -M effect dominates, leaving the C4 position as the only viable site for further electrophilic substitution (e.g., nitration to dinitro species).

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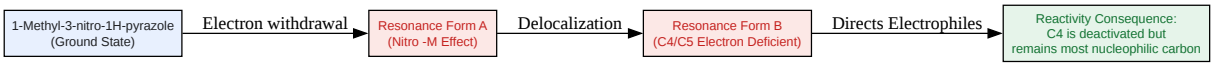

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Figure 1: Electronic resonance flow showing the deactivation of the pyrazole ring by the 3-nitro group.

Energetic Properties

As a precursor to melt-cast explosives, 3-MNP is evaluated against standard benchmarks. It serves as a balance between energy content and safety (insensitivity).

Property	Value	Comparison (vs. TNT)
Density ( )	1.47 g/cm³	Lower (TNT 1.65 g/cm³)
Melting Point	80 – 83 °C	Similar (ideal for melt-casting)
Detonation Velocity ( )	6.62 km/s	Moderate (TNT 6.90 km/s)
Detonation Pressure ( )	17.11 GPa	Moderate (TNT 19.0 GPa)
Oxygen Balance	-107.1%	Requires oxidizers in formulation

Data Source: Comparative analysis of mononitropyrazoles [1][3].

Synthesis & Experimental Protocols

Direct nitration of 1-methylpyrazole typically yields the 4-nitro isomer due to the kinetics of electrophilic aromatic substitution. To selectively synthesize 1-methyl-3-nitro-1H-pyrazole, a rearrangement strategy is required.

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Synthesis Workflow (The Rearrangement Route)

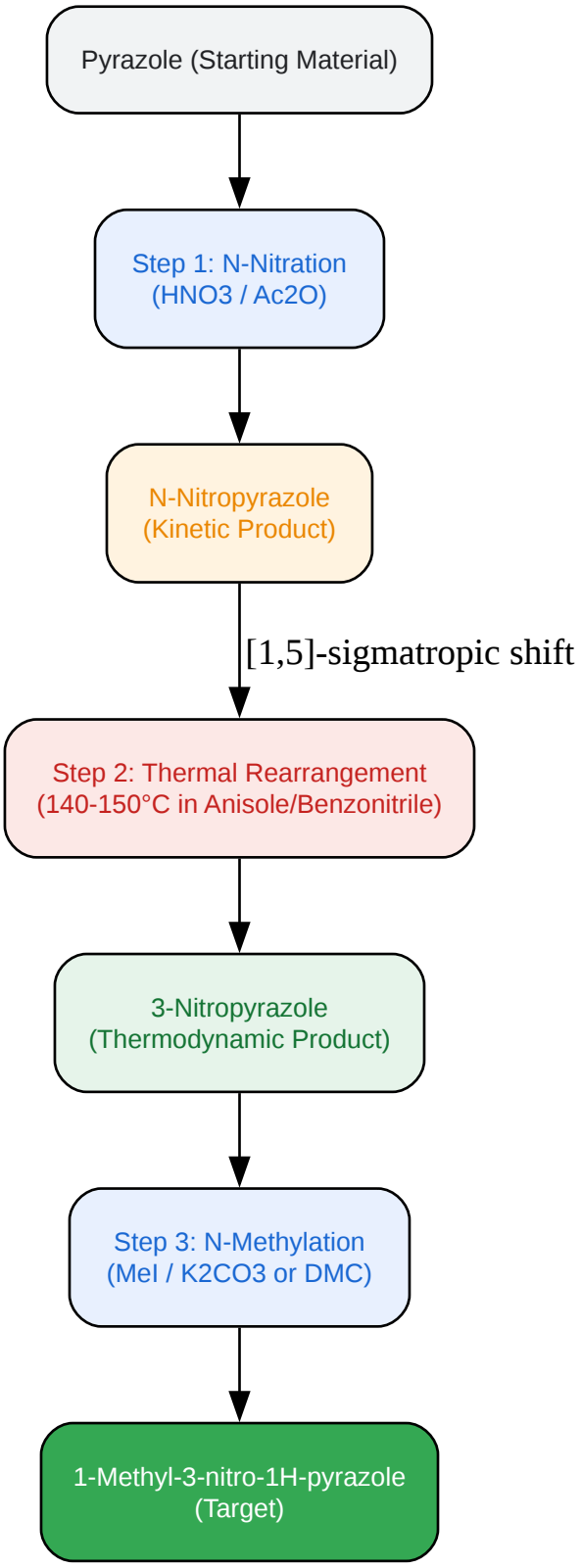

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Figure 2: Authoritative synthetic pathway to ensure regioselectivity at the 3-position.

Detailed Protocol

Step 1: Synthesis of 3-Nitropyrazole (via Rearrangement)

- N-Nitration: Dissolve pyrazole in acetic anhydride at 0°C. Dropwise add fuming nitric acid. Stir for 2 hours. Pour onto ice to precipitate N-nitropyrazole.
- Rearrangement: Dissolve N-nitropyrazole in a high-boiling inert solvent (e.g., benzonitrile or anisole). Heat to 140–150°C for 10 hours. The nitro group migrates from N1 to C3 (thermodynamically favored over C5).
- Purification: Cool and extract with aqueous base (Na2CO3). The 3-nitropyrazole dissolves (as a salt). Acidify the aqueous layer to precipitate pure 3-nitropyrazole.

Step 2: Methylation to 3-MNP

- Reagents: 3-Nitropyrazole (1.0 eq), Methyl Iodide (1.2 eq) or Dimethyl Carbonate (green alternative), Potassium Carbonate (2.0 eq), Acetone or DMF (Solvent).
- Procedure: Suspend 3-nitropyrazole and K2CO3 in acetone. Add methyl iodide dropwise at room temperature.
- Reflux: Heat to reflux (approx. 56°C) for 4–6 hours. Monitor via TLC (SiO2, Ethyl Acetate/Hexane).
- Workup: Filter off inorganic salts. Evaporate solvent. Recrystallize from ethanol/water.
- Yield: Typical yields are 80–90%.

Spectroscopic Characterization

Validation of the 3-nitro isomer (vs. 4-nitro or 5-nitro) is critical.

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Nucleus	Chemical Shift (, ppm)	Multiplicity	Assignment
H NMR	4.05	Singlet (3H)	N-CH
6.90 – 7.00	Doublet (Hz)	C4-H	
7.60 – 7.80	Doublet (Hz)	C5-H	
C NMR	~37.0	-	N-CH
~104.0	-	C4 (Shielded)	
~132.0	-	C5	
~145.0	-	C3-NO (Deshielded)	
N NMR	-	-	N-NO shifts are distinct for 3- vs 4-isomers.

Note: Shifts are approximate (in DMSO-d

or CDCl

) and serve as a baseline for identification [5][6].

Reactivity Profile

The 3-MNP scaffold presents a "push-pull" system.

- Electrophilic Substitution: The ring is deactivated. Nitration to form 1-methyl-3,4-dinitropyrazole requires harsh conditions (mixed acid, >80°C). The C4 position is the only accessible site for electrophiles.

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- Nucleophilic Substitution: The nitro group at C3 is generally stable but can be displaced by strong nucleophiles (e.g., methoxide) under forcing conditions if the ring is further activated by additional nitro groups.

References

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